

Unable to Identify "HBT-FI-BnB" in Scientific Literature

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Compound of Interest

Compound Name: HBT-FI-BnB

Cat. No.: B12376910

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Initial searches for the molecule "**HBT-FI-BnB**" in the context of neuroscience research did not yield any specific chemical entity or established fluorescent probe with this designation. It is highly probable that "**HBT-FI-BnB**" is a typographical error, an internal compound name not in public domain, or a misnomer for a different molecule.

While detailed application notes and protocols for a molecule named "**HBT-FI-BnB**" cannot be provided due to its non-identification in scientific databases, this report offers a general overview of the applications of fluorescent probes based on the 2-(2'-hydroxyphenyl)benzothiazole (HBT) scaffold in biological and neuroscience-related research, as suggested by related search queries. This information is intended to guide researchers who may be working with HBT-based probes.

General Applications of HBT-Based Fluorescent Probes in Research

Fluorescent probes utilizing the HBT core structure are valued for their photophysical properties, including a large Stokes shift, which is advantageous for biological imaging. These probes are often designed as "turn-on" sensors that exhibit enhanced fluorescence upon reacting with a specific analyte.

Detection of Reactive Oxygen Species (ROS)

HBT-based probes have been developed to detect reactive oxygen species, such as hydrogen peroxide (H₂O₂), which are implicated in various neurological processes and pathologies.

These probes can be used to monitor oxidative stress in cellular models.

Enzyme Activity Assays

Derivatives of the HBT scaffold have been engineered to act as substrates for specific enzymes. For instance, probes have been designed to detect the activity of β -galactosidase, an enzyme often used as a reporter in gene expression studies.

Sensing of Biologically Important Molecules

Researchers have synthesized HBT-based probes for the detection of various biomolecules. Examples include probes designed to selectively detect homocysteine over other biothiols like cysteine and glutathione, which is relevant for studying metabolic pathways and certain disease states. Another application includes the detection of NAD(P)H quinone dehydrogenase 1 (NQO1), an enzyme involved in cellular defense against oxidative stress.

Considerations for Using HBT-Based Probes in Neuroscience Research

When considering the use of HBT-based or other fluorescent probes in a neuroscience context, particularly for applications involving the blood-brain barrier (BBB) or blood-nerve barrier (BNB), several factors are critical:

- **Blood-Brain Barrier Permeability:** For in vivo brain imaging, the probe must be able to cross the BBB. This often requires specific chemical modifications to enhance lipophilicity or to utilize active transport mechanisms.
- **Photostability and Quantum Yield:** The probe should be resistant to photobleaching under illumination and should have a high quantum yield in a biological environment to ensure a strong and stable signal.
- **Selectivity and Sensitivity:** The probe must exhibit high selectivity for its target analyte to avoid off-target signals and should be sensitive enough to detect physiologically relevant concentrations.
- **Cytotoxicity:** The probe should have low toxicity to the cells or organisms being studied to ensure that the observed effects are due to the biological process of interest and not due to

probe-induced artifacts.

Due to the inability to identify the specific molecule "HBT-FI-BnB," the requested detailed application notes, quantitative data tables, experimental protocols, and Graphviz diagrams cannot be generated. Researchers are encouraged to verify the precise name and chemical structure of the fluorescent probe they intend to use to access relevant scientific literature and protocols.

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